

# Thermophysical Properties of 2-Propyl-1-pentanol: An In-depth Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Propyl-1-pentanol

Cat. No.: B1345608

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the essential thermophysical properties of **2-propyl-1-pentanol** ( $C_8H_{18}O$ ), a branched-chain alcohol with applications in various scientific and industrial fields, including its potential use as a solvent or excipient in drug development. The data presented herein is compiled from critically evaluated sources and is intended to be a valuable resource for researchers and professionals requiring accurate physical property data for modeling, process design, and formulation development.

## Core Thermophysical Data

The following tables summarize the key thermophysical properties of **2-propyl-1-pentanol**. The data has been aggregated from various reputable sources, and efforts have been made to provide the most accurate and well-documented values.

Table 1: Identification and General Properties

Property	Value	Source
Chemical Formula	$C_8H_{18}O$	
Molecular Weight	130.23 g/mol	[1]
CAS Number	58175-57-8	
Appearance	Colorless liquid	

Table 2: Temperature-Dependent Properties

Property	Temperature (K)	Pressure (kPa)	Value	Units	Source
Boiling Point	298.15	101.325	452.15 - 453.15	K	[1][2]
Liquid Density	298.15	101.325	830	kg/m <sup>3</sup>	
Liquid Viscosity	270	Saturation	1.45E-02	Pa·s	[3]
300	Saturation	4.68E-03	Pa·s	[3]	
400	Saturation	6.09E-04	Pa·s	[3]	
500	Saturation	2.13E-04	Pa·s	[3]	
600	Saturation	1.12E-04	Pa·s	[3]	
Liquid Thermal Conductivity	200	Saturation	1.57E-01	W/(m·K)	[3]
300	Saturation	1.39E-01	W/(m·K)	[3]	
400	Saturation	1.21E-01	W/(m·K)	[3]	
500	Saturation	1.03E-01	W/(m·K)	[3]	
Ideal Gas Heat Capacity (Cp)	200	Not Applicable	1.95E+02	J/(mol·K)	[3]
300	Not Applicable	2.58E+02	J/(mol·K)	[3]	
400	Not Applicable	3.20E+02	J/(mol·K)	[3]	
500	Not Applicable	3.75E+02	J/(mol·K)	[3]	

600	Not Applicable	4.22E+02	J/(mol·K)	[3]
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Table 3: Other Physical Properties

Property	Value	Units	Conditions	Source
Refractive Index (n <sub>D</sub> )	1.43	293.15 K		
Surface Tension	Data not available in searched literature	mN/m		

## Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the key thermophysical properties of liquids like **2-propyl-1-pentanol**. While the specific apparatus and conditions used to generate the data in the tables may have varied, these protocols represent standard and widely accepted techniques.

### Density Measurement (Pycnometer Method)

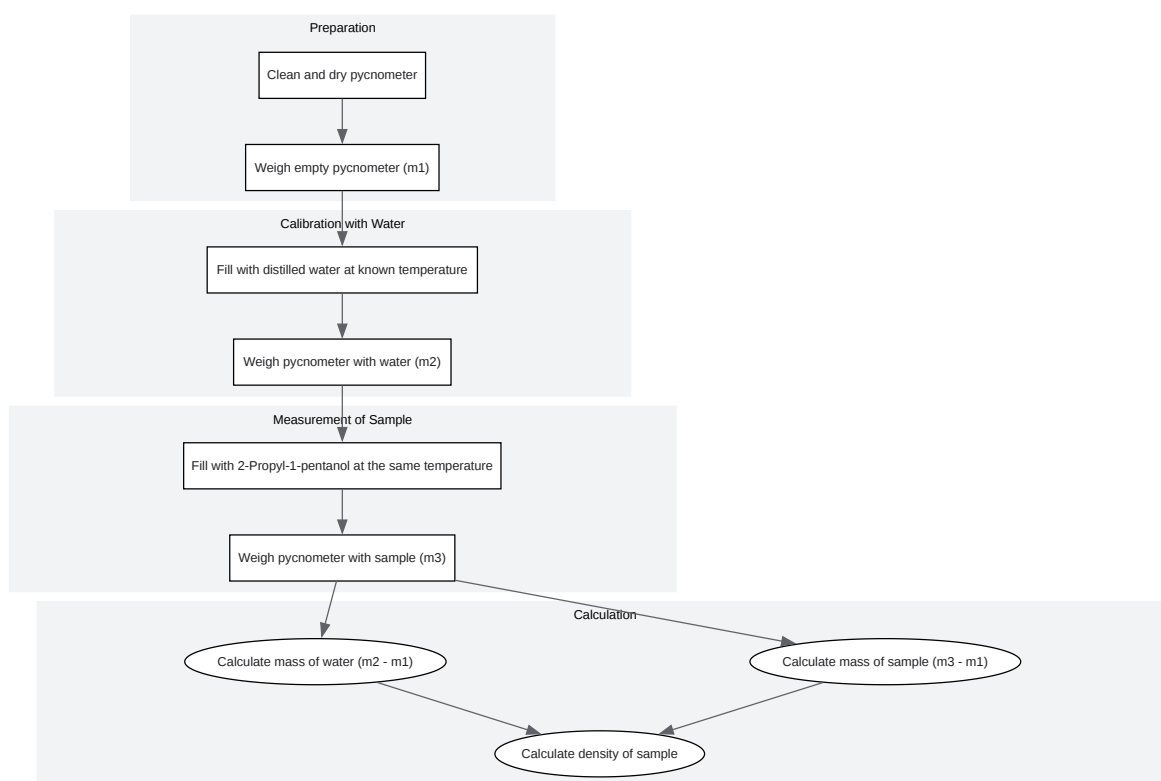
The density of a liquid can be accurately determined using a pycnometer, a glass flask with a precise volume.

Methodology:

- **Cleaning and Drying:** The pycnometer and its stopper are thoroughly cleaned with a suitable solvent (e.g., acetone or ethanol) and dried completely.
- **Mass of Empty Pycnometer:** The mass of the empty, dry pycnometer with its stopper is accurately measured using an analytical balance.
- **Mass of Pycnometer with Water:** The pycnometer is filled with distilled, deionized water of a known temperature. The stopper is carefully inserted, ensuring any excess water is expelled

through the capillary. The exterior of the pycnometer is dried, and its mass is measured.

- **Mass of Pycnometer with Sample:** The pycnometer is emptied, dried, and then filled with **2-propyl-1-pentanol** at the same temperature as the water. The mass of the filled pycnometer is measured.
- **Calculation:** The density of the sample is calculated using the following formula:  
$$\text{Density\_sample} = (\text{Mass\_sample} / \text{Mass\_water}) * \text{Density\_water}$$



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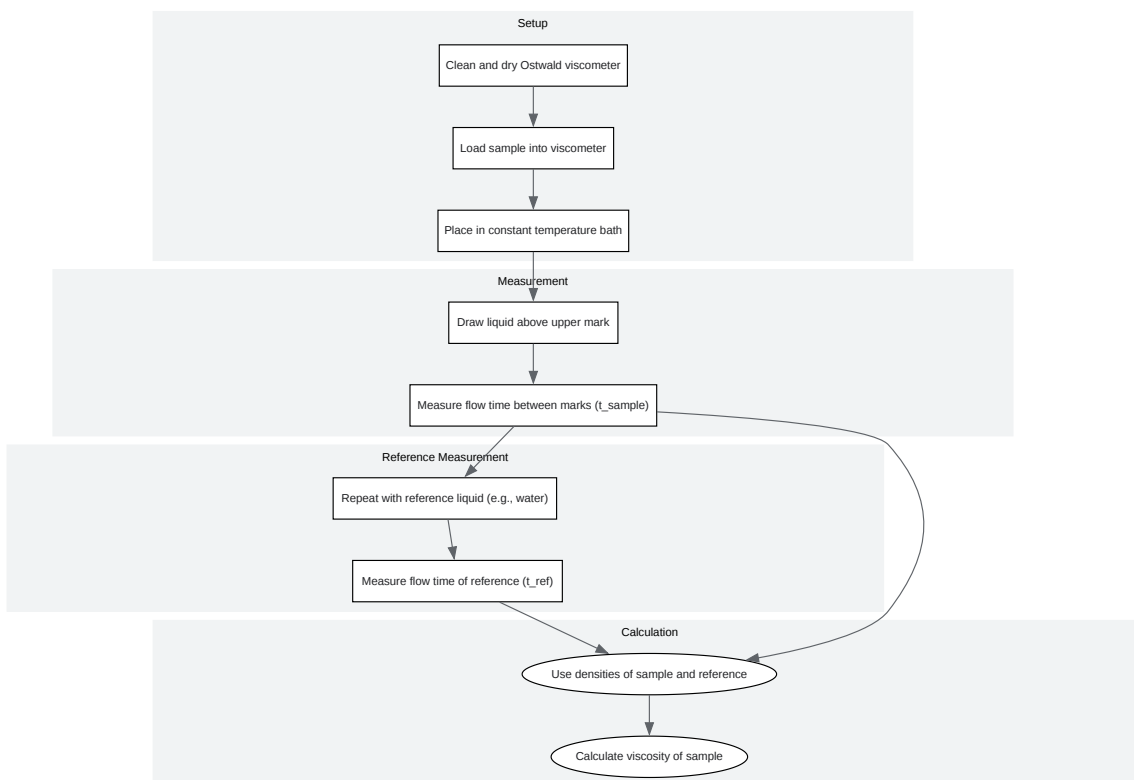
Workflow for Density Measurement using a Pycnometer.

## Viscosity Measurement (Ostwald Viscometer)

The viscosity of a liquid can be determined by measuring the time it takes for a known volume of the liquid to flow through a capillary of a known dimension in an Ostwald viscometer.

#### Methodology:

- **Cleaning and Drying:** The viscometer is cleaned with a suitable solvent and dried thoroughly.
- **Sample Loading:** A precise volume of **2-propyl-1-pentanol** is introduced into the larger bulb of the viscometer.
- **Temperature Equilibration:** The viscometer is placed in a constant-temperature bath until the sample reaches the desired temperature.
- **Flow Time Measurement:** The liquid is drawn up into the other arm of the viscometer above the upper timing mark. The time taken for the liquid meniscus to fall from the upper to the lower timing mark is measured accurately using a stopwatch.
- **Reference Measurement:** The process is repeated with a reference liquid of known viscosity (e.g., water) at the same temperature.
- **Calculation:** The viscosity of the sample is calculated using the following equation:  $\eta_{\text{sample}} = (\rho_{\text{sample}} * t_{\text{sample}} / \rho_{\text{ref}} * t_{\text{ref}}) * \eta_{\text{ref}}$  where  $\eta$  is the viscosity,  $\rho$  is the density, and  $t$  is the flow time.



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Workflow for Viscosity Measurement using an Ostwald Viscometer.

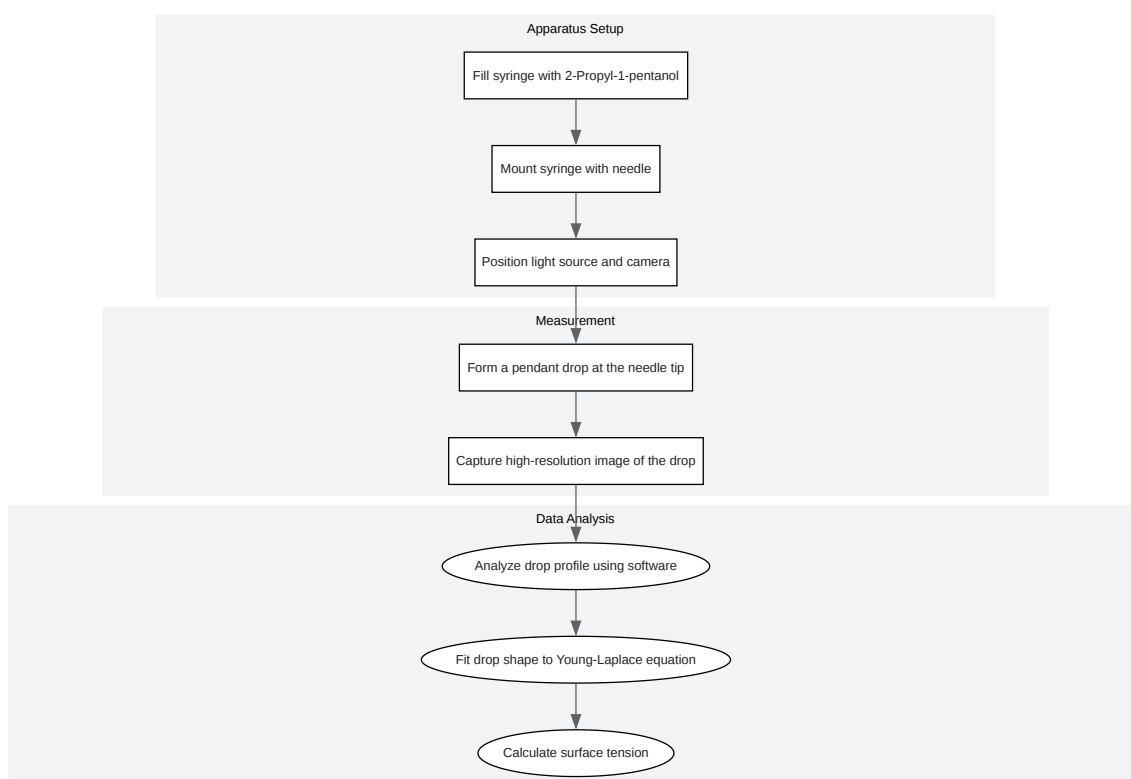
## Surface Tension Measurement (Pendant Drop Method)

The pendant drop method is an optical technique used to determine the surface tension of a liquid. It involves analyzing the shape of a drop of the liquid suspended from a needle tip.

Methodology:

- **Apparatus Setup:** A syringe with a needle of a specific diameter is filled with **2-propyl-1-pentanol**. The syringe is mounted vertically in a holder with a light source behind it and a camera in front.
- **Droplet Formation:** A small droplet of the liquid is carefully dispensed from the needle tip.

- **Image Capture:** A high-resolution image of the pendant drop is captured by the camera.
- **Shape Analysis:** The profile of the drop is analyzed using specialized software. The software fits the shape of the drop to the Young-Laplace equation, which relates the shape of the drop to the surface tension, gravitational force, and the density difference between the liquid and the surrounding medium (usually air).
- **Calculation:** The software calculates the surface tension based on the analysis of the drop's shape.



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Workflow for Surface Tension Measurement using the Pendant Drop Method.

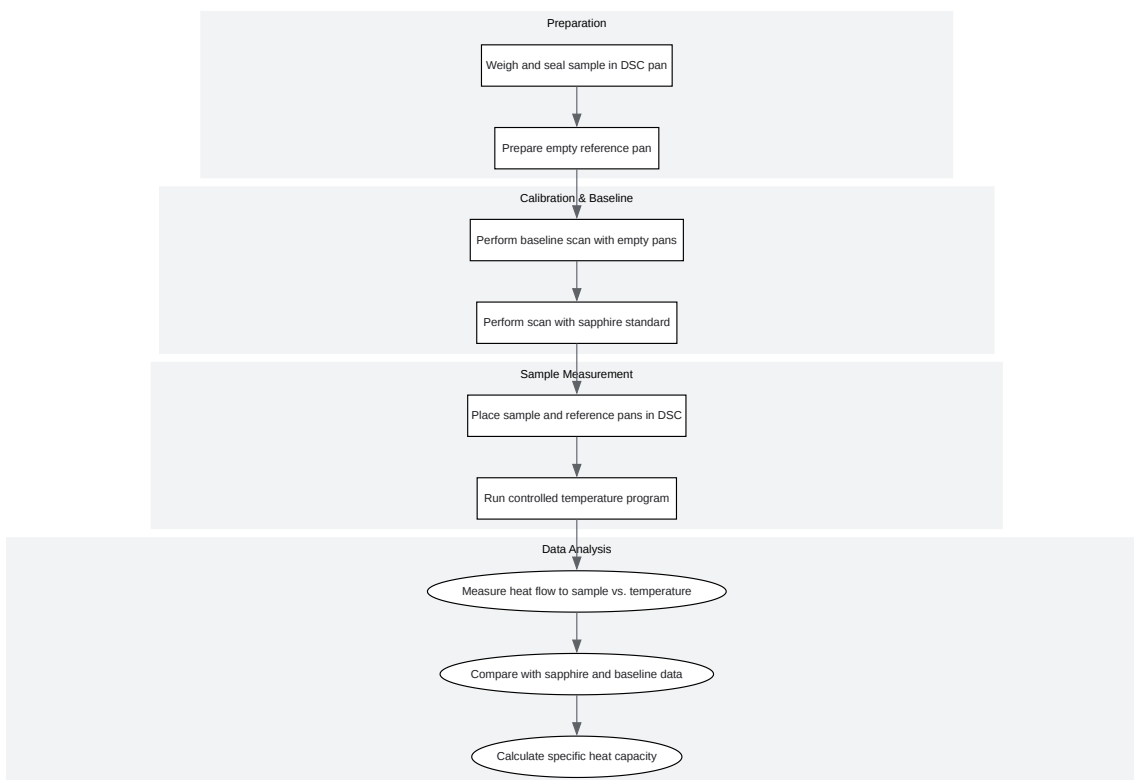
## Heat Capacity Measurement (Differential Scanning Calorimetry - DSC)



Differential Scanning Calorimetry is a thermal analysis technique used to measure the amount of heat required to increase the temperature of a sample.

#### Methodology:

- **Sample Preparation:** A small, accurately weighed sample of **2-propyl-1-pentanol** is hermetically sealed in a DSC pan. An empty sealed pan is used as a reference.
- **Instrument Setup:** The DSC instrument is calibrated for temperature and heat flow using standard materials.
- **Baseline Measurement:** A baseline scan is performed with two empty pans to determine the heat flow difference between the sample and reference holders.
- **Sapphire Scan:** A scan is performed with a sapphire standard of known heat capacity to determine the calibration factor.
- **Sample Scan:** The sample pan and the empty reference pan are placed in the DSC cell. The sample is subjected to a controlled temperature program (e.g., heating at a constant rate).
- **Data Analysis:** The heat flow to the sample is measured as a function of temperature. The heat capacity of the sample is calculated by comparing the heat flow of the sample to that of the sapphire standard, after correcting for the baseline.



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Workflow for Heat Capacity Measurement using Differential Scanning Calorimetry.

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Address: 3281 E Guasti Rd  
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